

Application Note: Purification of Methyl 2-bromopentanoate by Fractional Vacuum Distillation

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Compound of Interest

Compound Name: Methyl 2-bromopentanoate

Cat. No.: B179845

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Introduction

Methyl 2-bromopentanoate is a key intermediate in organic synthesis, notably in the development of pharmaceutical compounds and specialty chemicals.^{[1][2]} Its purity is paramount for the success of subsequent reactions, necessitating an efficient and reliable purification method. This document provides a detailed protocol for the purification of **Methyl 2-bromopentanoate** using fractional vacuum distillation. This technique is preferred to mitigate the risk of thermal decomposition at its atmospheric boiling point and to effectively separate it from less volatile impurities.

Physicochemical Properties

A comprehensive understanding of the physical properties of **Methyl 2-bromopentanoate** is crucial for designing an effective distillation protocol.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1] [3] [4] [5]
Molecular Weight	195.05 g/mol	[1] [4] [5]
Boiling Point (Atmospheric)	179.4 °C (at 760 mmHg)	[1]
Density	1.349 g/cm ³	[1]
Refractive Index	1.455	[1]
Flash Point	69.5 °C	[1]
Synonyms	Methyl 2-bromovalerate, 2-Bromopentanoic acid methyl ester	[3] [4] [5]

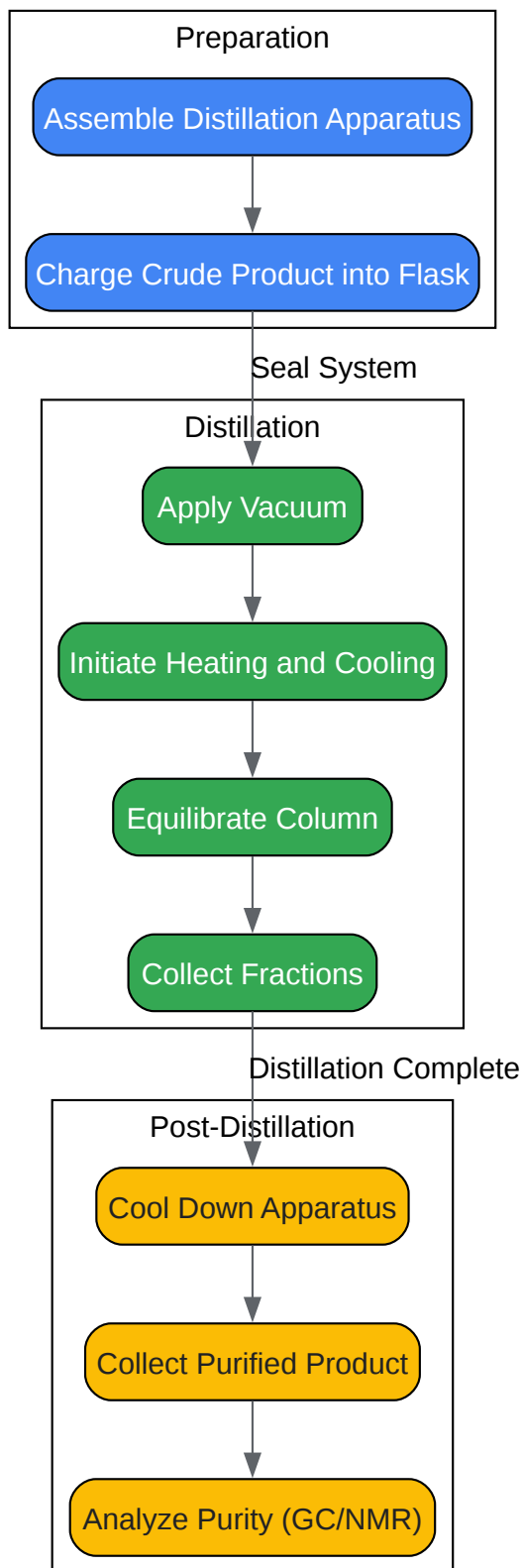
Health and Safety Precautions

Methyl 2-bromopentanoate and its related alpha-bromo esters are hazardous. All handling and purification steps must be conducted inside a certified chemical fume hood.

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and splash-proof safety goggles at all times.
- Hazards: Assumed to be a corrosive substance that can cause severe skin burns and eye damage. It is likely an irritant to the respiratory tract.[\[6\]](#)
- Thermal Decomposition: High temperatures can lead to decomposition, potentially releasing toxic and corrosive fumes such as hydrogen bromide.[\[6\]](#) Therefore, heating should be controlled and gentle.
- Waste Disposal: Dispose of all chemical waste, including distillation residues and contaminated materials, in appropriately labeled hazardous waste containers according to institutional guidelines.

Experimental Workflow

The following diagram illustrates the key stages of the purification process, from initial setup to final product collection and analysis.



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